Application Note: Analytical Characterization of 4-Methyl-3-nitrobenzyl Alcohol

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Compound of Interest

Compound Name:	*4-Methyl-3-nitrobenzyl alcohol*
CAS No.:	*40870-59-5*
Cat. No.:	*B1583614*

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Introduction & Compound Profile

4-Methyl-3-nitrobenzyl alcohol is a critical intermediate used in the synthesis of kinase inhibitors and complex pharmaceutical APIs. Its structural duality—containing both an oxidizable benzylic alcohol and a reducible nitro group—presents specific analytical challenges. Thermal instability of the nitro group and potential oxidation of the alcohol functionality require robust, validated analytical methods.

This guide provides a self-validating analytical workflow designed for drug development environments requiring high rigor (E-E-A-T).

Physicochemical Snapshot

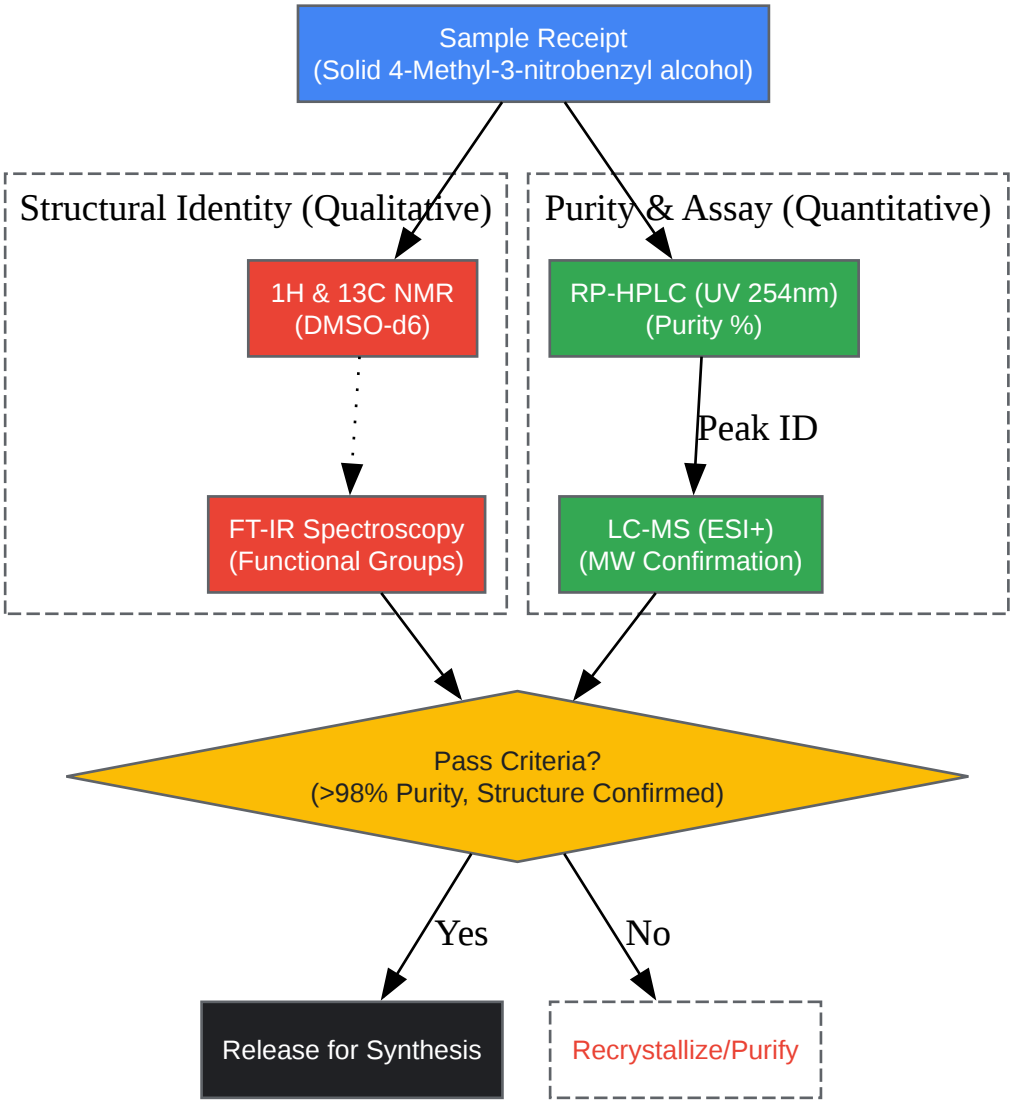
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Property	Specification
CAS Number	40870-59-5
Formula	$C_8H_9NO_3$
Molecular Weight	167.16 g/mol
Appearance	Light yellow to yellow crystalline solid
Melting Point	39–43 °C
Solubility	Soluble in DMSO, Methanol, Acetonitrile, Ethyl Acetate

Analytical Workflow Overview

The following diagram illustrates the logical flow for characterizing this compound, moving from bulk property verification to molecular confirmation.

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Figure 1: Decision-tree workflow for the qualification of **4-Methyl-3-nitrobenzyl alcohol** batches.

Protocol 1: High-Performance Liquid Chromatography (HPLC)[1]

Objective: Quantify purity and detect potential oxidation byproducts (e.g., 4-methyl-3-nitrobenzaldehyde).

Method Rationale

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Reverse-Phase (RP) chromatography is selected because the compound is moderately polar. A C18 column provides sufficient retention for the aromatic core. Acidic buffering is not strictly necessary for the neutral alcohol but is recommended to suppress the ionization of potential acidic impurities (like 4-methyl-3-nitrobenzoic acid) and ensure sharp peak shapes.

Experimental Parameters

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Formic Acid (or 0.1% H_3PO_4 for non-MS work)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Column Temp	30 °C (Controls retention time drift)
Detection	UV @ 254 nm (Aromatic core) & 210 nm (General)
Injection Vol	5–10 µL
Diluent	50:50 Water:ACN

Gradient Program

Time (min)	% Mobile Phase B	Description
0.0	10	Initial equilibration
10.0	90	Linear ramp to elute hydrophobics
12.0	90	Wash hold
12.1	10	Return to initial
15.0	10	Re-equilibration

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Self-Validating Check:

- System Suitability: The retention time (RT) should be approximately 6–8 minutes.
- Impurity Flag: A peak eluting later than the main peak likely corresponds to the aldehyde oxidation product (less polar). A peak eluting earlier suggests the benzoic acid derivative (more polar).

Protocol 2: Nuclear Magnetic Resonance (NMR)

Objective: Unambiguous structural elucidation.

Method Rationale

DMSO-d6 is the preferred solvent over $CDCl_3$ for this application.

- Solubility: It ensures complete dissolution of the nitro-aromatic solid.
- Exchangeable Protons: DMSO-d6 slows the exchange of the hydroxyl (-OH) proton, allowing it to appear as a distinct triplet (or broad singlet) coupled to the benzylic -CH_2-. This coupling is a definitive test for the alcohol functionality, distinguishing it from ether or aldehyde contaminants.

Expected 1H NMR Data (400 MHz, DMSO-d6)

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Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (C2)	~ 7.95	Singlet (d)	1H	Most Deshielded: Ortho to -NO_2 (EWG) and meta to -CH_2OH.
Ar-H (C6)	~ 7.55	Doublet (d)	1H	Ortho to -CH_2OH, Meta to -CH_3.
Ar-H (C5)	~ 7.45	Doublet (d)	1H	Ortho to -CH_3, Meta to -NO_2.
-OH	~ 5.30	Triplet (t)	1H	Hydroxyl proton (visible in DMSO).
-CH_2-	~ 4.55	Doublet (d)	2H	Benzylic protons coupled to -OH.
-CH_3	~ 2.45	Singlet (s)	3H	Methyl group on aromatic ring.

Note: If run in $CDCl_3$, the -OH signal will likely be a broad singlet ~2.0 ppm and the -CH_2- will be a singlet.

Protocol 3: Mass Spectrometry (LC-MS)

Objective: Molecular weight confirmation.

Method Rationale

While GC-MS is often used for simple aromatics, LC-MS (Electrospray Ionization - ESI) is safer for nitro-compounds, which can degrade or polymerize at high GC injector temperatures (>250°C).

Parameters

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- Ionization Mode: Positive (ESI+) and Negative (ESI-).
  - Note: Benzyl alcohols do not ionize strongly in ESI+. You may see [M+Na]+ (190.1 m/z) or water loss [M+H-H2O]+.
  - Alternative: Atmospheric Pressure Chemical Ionization (APCI) is often superior for neutral alcohols.
- Target Mass: 167.16 Da.
- Scan Range: 100 – 400 m/z.

Interpretation:

- Look for m/z 150.1 (Loss of -OH/Water, [C8H8NO2]+) as the base peak in ESI+.
- Look for m/z 166.1 ([M-H]-) in ESI- mode (phenolic-like acidity due to nitro group electron withdrawal).

Safety & Handling (MSDS Summary)

- Hazards: Skin and eye irritant.[1][2][3] The nitro group adds potential toxicity; handle in a fume hood.
- Storage: Store at 2–8°C. Nitrobenzyl alcohols are light-sensitive; use amber vials to prevent photo-oxidation to the aldehyde.

References

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